Formulation of 4-Chlorobenzyl 2-(acetylamino)benzoate for Biological Studies

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Compound of Interest

Compound Name:	*4-Chlorobenzyl 2-(acetylamino)benzoate*
Cat. No.:	*B338760*

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Abstract & Introduction

This application note provides a comprehensive guide for the formulation of **4-Chlorobenzyl 2-(acetylamino)benzoate** (herein referred to as CB-AAB) for in vitro and in vivo biological assays.

CB-AAB is a lipophilic ester derivative of N-acetylanthranilic acid. Structurally, it consists of a 2-(acetylamino)benzoate core esterified with 4-chlorobenzyl alcohol. This molecular architecture suggests low aqueous solubility and high membrane permeability, characteristic of Class II compounds in the Biopharmaceutics Classification System (BCS).

Successful biological evaluation requires robust formulation strategies to prevent precipitation in aqueous media (cell culture) and ensure consistent bioavailability in animal models. This guide details protocols for preparing stable stock solutions, biocompatible vehicles, and quality control measures.

Physicochemical Profile

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Understanding the physicochemical properties of CB-AAB is the foundation of a successful formulation.

Property	Value (Estimated)	Implications for Formulation
Molecular Weight	303.74 g/mol	Suitable for standard small molecule delivery.
LogP (Octanol/Water)	~3.5 – 4.2	Highly lipophilic; requires organic co-solvents or lipid-based carriers.
Aqueous Solubility	< 1 µg/mL (pH 7.4)	Practically insoluble in water; high risk of precipitation upon dilution.
pKa	Non-ionizable	Solubility is pH-independent in the physiological range (pH 1–8).
Chemical Stability	Ester linkage	Susceptible to hydrolysis in plasma or high pH buffers. Store stocks in anhydrous DMSO.

In Vitro Formulation Protocol

For cellular assays, the primary goal is to deliver the compound in a dissolved state without exceeding the toxicity threshold of the vehicle (typically DMSO).

Stock Solution Preparation

Reagent: Dimethyl Sulfoxide (DMSO), Anhydrous, Sterile-filtered (≥99.9%).

- Weighing: Accurately weigh 30.4 mg of CB-AAB powder into a sterile 1.5 mL amber microcentrifuge tube.
- Dissolution: Add 1.0 mL of anhydrous DMSO to achieve a 100 mM stock solution.

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- Mixing: Vortex for 30–60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C. Desiccate to prevent water absorption (which promotes hydrolysis).

Serial Dilution & Application

Critical Step: Direct dilution of 100 mM stock into media often causes immediate precipitation. Use an intermediate dilution step.

Protocol:

- Intermediate Plate: Prepare 200x concentrations in 100% DMSO (e.g., for a 10 µM final assay concentration, prepare a 2 mM intermediate).
- Dosing: Transfer 1 µL of the 200x intermediate into 199 µL of pre-warmed cell culture media.
- Final Vehicle Concentration: 0.5% DMSO (v/v).

Precipitation Check (Light Scattering)

Before adding to cells, verify solubility.

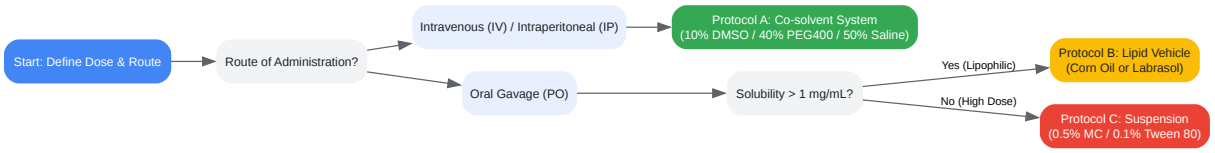
- Method: Measure Absorbance at 600 nm (OD600) of the media + compound.
- Criteria: OD600 > 0.05 (relative to media blank) indicates precipitation.

In Vivo Formulation Protocols

For animal studies (IP, PO, SC), DMSO tolerance is lower, and higher doses are required. We present two strategies: a Co-solvent Solution (for IV/IP) and a Lipid-based Vehicle (for Oral).

Decision Matrix

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Figure 1: Decision tree for selecting the optimal in vivo vehicle based on administration route and solubility requirements.

Protocol A: Co-solvent System (IP/IV Compatible)

Target: 1–5 mg/mL solution. Clear, stable for >4 hours. Composition: 5% DMSO / 40% PEG 400 / 5% Tween 80 / 50% Saline.

Step-by-Step:

- Dissolve: Weigh CB-AAB and dissolve completely in 5% volume of DMSO. Vortex until clear.
- Solubilize: Add 40% volume of PEG 400. Vortex. The solution should remain clear.
- Surfactant: Add 5% volume of Tween 80. Mix gently (avoid foaming).
- Dilute: Slowly add 50% volume of warm (37°C) sterile saline or PBS dropwise while vortexing.
    - Note: If cloudiness appears, stop. The compound has crashed out. Switch to Protocol B or C.

Protocol B: Lipid Vehicle (Oral Gavage)

Target: High dose (10–50 mg/kg). Composition: Corn Oil or 10% Ethanol / 90% Corn Oil.

Step-by-Step:

- Weigh CB-AAB into a glass vial.

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- (Optional) Dissolve in a minimal amount of Ethanol (10% of final volume) to facilitate dispersion.
- Add Corn Oil (or Sesame Oil).
- Sonicate in a water bath at 40°C for 20 minutes until the solution is optically clear.

Quality Control & Stability

Validation of the formulation concentration is critical.

HPLC-UV Method

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 5 minutes.
- Detection: UV at 254 nm (Benzoate absorption) and 280 nm.
- Retention Time: Expect elution at high organic % (approx. 4.0–4.5 min) due to lipophilicity.

Stability Check

Incubate the formulated dosing solution at 37°C. Analyze by HPLC at T=0 and T=4 hours.

- Acceptance Criteria: >95% of T=0 peak area remaining.
- Failure Mode: Appearance of new peaks (hydrolysis products: 4-chlorobenzyl alcohol or N-acetylanthranilic acid).

Safety & Handling

- Hazard Identification: As a chlorinated aromatic ester, treat as a potential irritant and skin sensitizer.

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- PPE: Wear nitrile gloves, lab coat, and safety glasses. Handle powder in a fume hood.
- Disposal: Dispose of as halogenated organic waste.

References

- Li, E. H., & Kerns, E. H. (2016). Drug-like Properties: Concepts, Structure Design and Methods. Academic Press.
- Strickley, R. G. (2004). Solubilizing excipients in oral and injectable formulations. Pharmaceutical Research, 21(2), 201–230. Link
- Loftsson, T., & Brewster, M. E. (2010). Pharmaceutical applications of cyclodextrins: basic science and product development. Journal of Pharmacy and Pharmacology, 62(11), 1607–1621. Link
- Savjani, K. T., Gajjar, A. K., & Savjani, J. K. (2012). Drug solubility: importance and enhancement techniques. ISRN Pharmaceutics, 2012, 195727. Link

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